

1,3-Dibromo-2-nitrobenzene molecular weight and formula

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Compound of Interest

Compound Name: 1,3-Dibromo-2-nitrobenzene

Cat. No.: B169743

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<_ _=" ' ; - : ; - : ; - : ;"> An In-depth Technical Guide: **1,3-Dibromo-2-nitrobenzene**

Core Properties: Molecular Formula and Weight

1,3-Dibromo-2-nitrobenzene is an organic compound with the chemical formula $C_6H_3Br_2NO_2$. [1][2][3] Its molecular weight is approximately 280.90 g/mol. [1][2][4] This compound is also known by the synonym 2,6-Dibromonitrobenzene and is identified by the CAS Number 13402-32-9. [1][5][6]

Table 1: Physicochemical Properties of **1,3-Dibromo-2-nitrobenzene**

Property	Value
Molecular Formula	$C_6H_3Br_2NO_2$
Molecular Weight	280.90 g/mol
CAS Number	13402-32-9
Appearance	Solid
Density	2.101 g/cm ³ [6]
Boiling Point	243°C at 760 mmHg[6]
Flash Point	100.7°C[6]

Synthesis and Methodology

The synthesis of **1,3-Dibromo-2-nitrobenzene** is a critical process for its use as an aromatic intermediate in complex organic synthesis.[2] The strategic placement of two bromine atoms and a nitro group on the benzene ring makes it a valuable precursor for creating unsymmetrically substituted biaryl and terphenyl systems.[2]

A common synthetic route involves the electrophilic aromatic substitution of benzene.[2] The process typically starts with the nitration of benzene to form nitrobenzene, followed by bromination.[7] The nitro group acts as a meta-directing group, guiding the subsequent bromination steps.[2] To achieve the desired **1,3-dibromo-2-nitrobenzene**, a controlled, step-wise bromination of nitrobenzene is employed.[7]

Diagram 1: Synthesis Workflow



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Caption: Synthetic route from benzene to **1,3-Dibromo-2-nitrobenzene**.

Analytical Characterization

To ensure the identity and purity of **1,3-Dibromo-2-nitrobenzene**, a suite of analytical techniques is utilized. These methods provide a comprehensive structural and purity profile of the synthesized compound.

Table 2: Analytical Techniques for Characterization

Technique	Purpose
1D NMR Spectroscopy (^1H NMR)	To determine the proton environment on the aromatic ring.
Mass Spectrometry (GC-MS)	To confirm the molecular weight and fragmentation pattern.
Infrared (IR) Spectroscopy	To identify the presence of the nitro functional group.
Raman Spectroscopy	To provide complementary vibrational information to IR spectroscopy.

The expected spectral data from these techniques provide a fingerprint for **1,3-Dibromo-2-nitrobenzene**, confirming its successful synthesis and purity.

Applications in Drug Development and Research

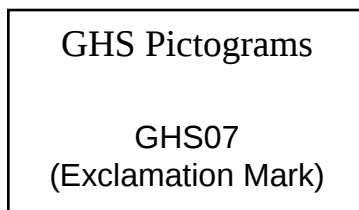
1,3-Dibromo-2-nitrobenzene is a high-value intermediate in the synthesis of pharmaceuticals and advanced materials.[2] Its unique structure is particularly useful in sequential Suzuki-Miyaura cross-coupling reactions.[2] The strong electron-withdrawing nature of the nitro group creates a reactivity difference between the two bromine atoms, allowing for their selective and successive functionalization.[2]

This methodology is extensively applied in the synthesis of p-terphenyl derivatives, which are important scaffolds in medicinal chemistry with potential as immunosuppressants, neuroprotective agents, antithrombotics, and anticancer compounds.[2]

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **1,3-Dibromo-2-nitrobenzene**. It is classified as harmful if swallowed, in contact with skin, or if inhaled, and causes skin and eye irritation.[8][9] It may also cause respiratory irritation and damage to organs through prolonged or repeated exposure.[8][9]

Diagram 2: GHS Hazard Pictograms



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Caption: GHS pictogram indicating potential hazards.

It is imperative to use personal protective equipment, ensure adequate ventilation, and avoid dust formation when working with this compound.[8]

References

A comprehensive list of references is provided for further reading and verification of the information presented in this guide. These resources include peer-reviewed papers, technical documents, and safety data sheets from reputable sources.

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